

# Technical Support Center: N-Nitroso-Nebivolol Analysis

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## Compound of Interest

Compound Name: *N-nitroso-nebivolol*

Cat. No.: *B16330781*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preventing the on-column formation of **N-nitroso-nebivolol** during chromatographic analysis.

## Frequently Asked Questions (FAQs)

Q1: What is **N-nitroso-nebivolol** and why is it a concern?

**N-nitroso-nebivolol** is a nitrosamine impurity of Nebivolol, a beta-blocker medication used to treat high blood pressure.[1] Nitrosamines are classified as probable or possible human carcinogens, and their presence in pharmaceutical products is strictly regulated by health authorities like the FDA and EMA.[1][2] Therefore, accurate detection and control of **N-nitroso-nebivolol** levels are crucial for drug safety.

Q2: How does **N-nitroso-nebivolol** form in general?

**N-nitroso-nebivolol** can form when the secondary amine group in the nebivolol molecule reacts with a nitrosating agent.[1] These agents are typically derived from nitrite salts under acidic conditions.[2][3] Factors such as heat, moisture, and acidic pH can promote this reaction during the synthesis, storage, or handling of nebivolol.[1]

Q3: What is "on-column" formation of **N-nitroso-nebivolol**?

On-column formation refers to the artificial generation of **N-nitroso-nebivolol** during the chromatographic analysis itself.<sup>[3][4][5]</sup> This is a critical issue as it can lead to false-positive results and an overestimation of the impurity level in the sample. This artifactual formation can occur when nebivolol (the amine precursor) and a nitrosating agent are present together under specific conditions within the HPLC or LC-MS system.<sup>[3][4][5]</sup>

Q4: What are the primary causes of on-column **N-nitroso-nebivolol** formation?

The primary cause is the reaction between nebivolol and a nitrosating agent within the analytical instrument. A key contributing factor can be the mobile phase composition. For instance, using ammonium hydroxide at a high pH with acetonitrile as the organic modifier has been shown to cause on-column nitrosation of primary and secondary amines.<sup>[1][2]</sup> It is hypothesized that the stainless steel components of the HPLC system, such as the column frit, can catalyze the oxidation of ammonia from the mobile phase into a reactive nitrosating species.<sup>[1][2]</sup>

## Troubleshooting Guide: On-Column Formation of N-Nitroso-Nebivolol

This guide provides a systematic approach to identifying and mitigating the on-column formation of **N-nitroso-nebivolol**.

### Issue 1: Suspected On-Column Formation of N-Nitroso-Nebivolol

Symptoms:

- Inconsistent or higher-than-expected levels of **N-nitroso-nebivolol**.
- Appearance of the **N-nitroso-nebivolol** peak when analyzing a sample known to be free of the impurity.
- Peak area of **N-nitroso-nebivolol** increases with sample residence time in the autosampler or on the column.

### Troubleshooting Steps:

- Mobile Phase Evaluation:
  - Avoid Ammonium Hydroxide with Acetonitrile: If your current method uses a mobile phase containing ammonium hydroxide and acetonitrile, this is a likely cause of on-column nitrosation.<sup>[1][2]</sup> Consider alternative buffering systems.
  - Utilize Formic Acid or Ammonium Acetate: Many validated methods for **N-nitroso-nebivolol** analysis successfully use mobile phases containing 0.1% formic acid in water or an ammonium acetate buffer (e.g., 0.002 M, pH 4.5).<sup>[6][7]</sup> These acidic mobile phases are less likely to promote the on-column oxidation of ammonia.
- Sample Preparation and Handling:
  - Minimize Sample Residence Time: Reduce the time the sample spends in the autosampler before injection.
  - Use Cooled Autosampler: Set the autosampler temperature to a low value (e.g., 10°C) to minimize potential reactions in the sample vial.<sup>[8]</sup>
- Hardware Considerations:
  - Inert Column Hardware: If feasible, consider using columns with inert hardware (e.g., PEEK-lined stainless steel) to minimize contact of the mobile phase and sample with reactive metal surfaces.

## Issue 2: Selecting an Appropriate Analytical Method to Prevent On-Column Formation

Solution: Adopt a validated LC-MS/MS method that has been demonstrated to be suitable for the analysis of **N-nitroso-nebivolol** without artifactual formation. Below are examples of key experimental protocols.

## Experimental Protocols

### Protocol 1: LC-MS/MS Method with Formic Acid

This method is suitable for the quantification of **N-nitroso-nebivolol** in nebivolol drug substance.

- Instrumentation: Liquid Chromatograph coupled with a Tandem Mass Spectrometer (LC-MS/MS).
- Column: A suitable C18 or phenyl-hexyl column.
- Mobile Phase:
  - A: 0.1% formic acid in Water.
  - B: Acetonitrile.
- Flow Rate: 0.35 mL/min.
- Gradient Program:

| Time (min) | %B |
|------------|----|
| 0.00       | 40 |
| 1.50       | 75 |
| 3.50       | 90 |
| 4.00       | 90 |
| 4.01       | 40 |

| 8.00 | 40 |

- Column Temperature: 25°C.
- Injection Volume: 30 µL.
- Detection: MS/MS in Multiple Reaction Monitoring (MRM) mode.

Reference: Adapted from Shimadzu Application Note.[\[7\]](#)

## Protocol 2: LC-MS/MS Method with Ammonium Acetate Buffer

This method is designed for the simultaneous detection of multiple nitrosamine impurities in nebivolol drug product.

- Instrumentation: Liquid Chromatograph coupled with a Tandem Mass Spectrometer (LC-MS/MS) with an Atmospheric Pressure Chemical Ionization (APCI) source.
- Column: Allure BiPh C18 (250 x 4.6 mm), 5  $\mu$ m.
- Mobile Phase:
  - A: 0.002 M Ammonium acetate buffer, pH 4.5.
  - B: Methanol.
- Gradient Program: A suitable gradient program should be developed to ensure separation.
- Detection: MS/MS in Multiple Reaction Monitoring (MRM) mode.

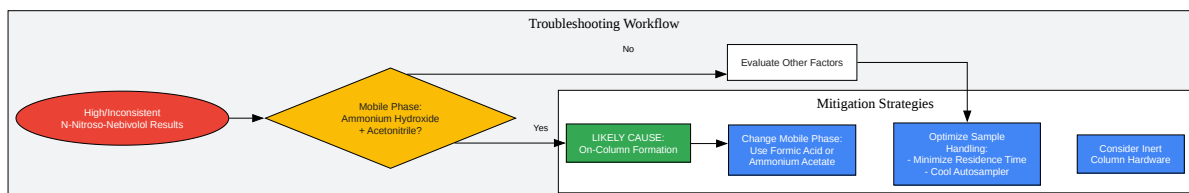
Reference: Adapted from a study on the chromatographic separation and quantification of nine nitrosamine impurities in nebivolol tablets.[\[6\]](#)

## Data Presentation

The following table summarizes the limits of detection (LOD) and quantification (LOQ) for **N-nitroso-nebivolol** reported in various studies, demonstrating the sensitivity of the recommended analytical techniques.

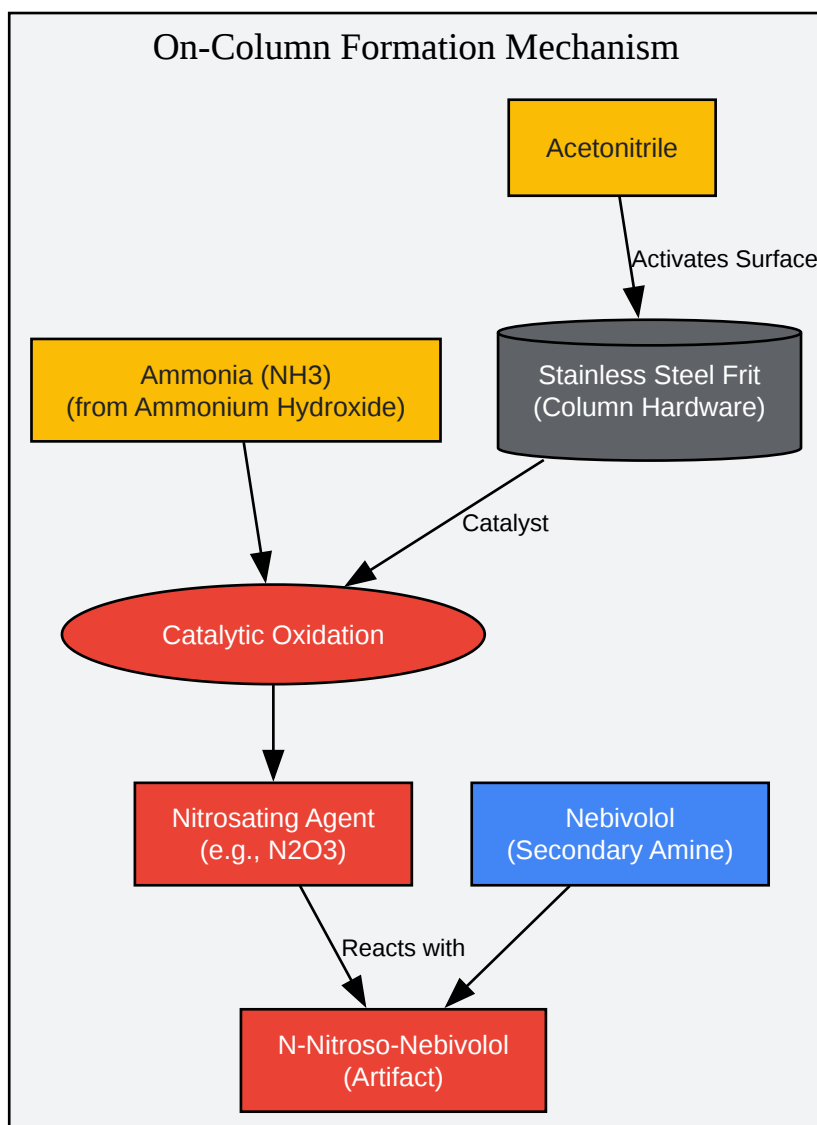
| Analytical Method   | LOD       | LOQ      | Reference            |
|---------------------|-----------|----------|----------------------|
| UPLC-QQQ            | 1 ng/mL   | 3 ng/mL  | <a href="#">[9]</a>  |
| UPLC                | 7.5 ng/mL | 15 ng/mL | <a href="#">[9]</a>  |
| UPLC Q-TOF          | 30 ng/mL  | 60 ng/mL | <a href="#">[9]</a>  |
| Agilent 6495D LC/TQ | 2 pg/mL   | 5 pg/mL  | <a href="#">[10]</a> |

## Visualizations



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Caption: Troubleshooting workflow for suspected on-column formation of **N-nitroso-nebivolol**.



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Caption: Hypothesized mechanism of on-column **N-nitroso-nebivolol** formation.

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